

Standard Operating Procedure: Disposal of AK-968-11563024

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Compound of Interest

Compound Name: AK-968-11563024

Cat. No.: B15566333

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This document provides comprehensive procedures for the safe and compliant disposal of the chemical substance identified as **AK-968-11563024**. As the precise hazardous characteristics of this substance are not universally defined, it must be treated as a potentially hazardous and unknown chemical. These procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety Precautions

In the absence of specific data for **AK-968-11563024**, it is imperative to handle this substance with the utmost caution. Assume the substance is hazardous. Laboratory personnel should treat all waste chemical solids, liquids, or containerized gases as hazardous unless a specific chemical waste has been confirmed to be non-hazardous by the institutional Environmental Health & Safety (EHS) office.[1] Spilled chemicals and any materials used for cleanup should also be disposed of as hazardous waste.[1]

Waste Characterization and Identification

Federal, state, and local regulations prohibit the transportation, storage, or disposal of wastes with unknown identities.[2] Therefore, the first critical step is to characterize the waste.

Experimental Protocol for Preliminary Waste Characterization:

- Information Gathering:

- Consult laboratory notebooks and inventory records to identify the process that generated the waste.
- Interview personnel who worked with substance **AK-968-11563024** to gather any known information about its properties.[2][3]
- Review project proposals and synthesis records related to the substance.

- Physical Characterization:
 - Visually inspect the waste. Note its physical state (solid, liquid, gas), color, and consistency.
 - If safe to do so in a controlled environment (i.e., under a fume hood), cautiously note any distinct odors.
- Chemical Characterization (to be performed by trained personnel):
 - pH Test: For aqueous solutions, use a calibrated pH meter or pH strips to determine corrosivity. A pH of ≤ 2 or ≥ 12.5 indicates a corrosive hazardous waste.[4]
 - Compatibility Testing: Before bulking any waste, perform a small-scale compatibility test to check for adverse reactions such as heat generation, gas evolution, or precipitation.
 - Further Analysis: If the identity of the waste cannot be determined, it must be labeled as "Unknown" and submitted for formal analysis. This process can be costly, often exceeding \$1,000 per sample, and will be charged to the generating department.[2]

Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.[1][5]

Incompatible wastes must be stored separately, using different cabinets, hoods, or secondary containment.[1][6]

General Segregation Guidelines:

- Acids and Bases: Store separately.[7]

- Oxidizers: Keep away from flammable and organic materials.[[7](#)]
- Halogenated vs. Non-halogenated Solvents: Collect in separate containers, as disposal costs for halogenated solvents are typically higher.[[6](#)]
- Aqueous vs. Organic Waste: Collect aqueous waste separately from organic solvent waste. [[8](#)]

Waste Containerization and Labeling

All chemical waste must be collected in appropriate, sealed containers.

- Container Selection: Use containers that are in good condition, leak-proof, and chemically compatible with the waste.[[5](#)][[9](#)] Leave at least one inch of headspace in liquid containers to allow for expansion.[[7](#)]
- Labeling: All waste containers must be clearly labeled as soon as waste is added.[[1](#)][[10](#)] The label must include:
 - The words "Hazardous Waste".[[7](#)][[10](#)]
 - The full chemical name(s) of the contents (no formulas or abbreviations).[[9](#)][[11](#)]
 - The approximate percentage or volume of each component.[[9](#)][[12](#)]
 - The date accumulation started.[[10](#)][[12](#)]
 - The name and contact information of the Principal Investigator or responsible party.[[10](#)]
 - The specific hazard(s) (e.g., flammable, corrosive, toxic).[[10](#)]

If the identity of **AK-968-11563024** cannot be determined, the container must be labeled with "Unknown Chemical" and any available information about its potential hazards.[[11](#)]

Storage and Disposal Procedures

Waste must be stored in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[[7](#)][[10](#)][[12](#)]

Storage Requirements:

- The SAA must be under the control of laboratory personnel and secured from unauthorized access.[\[12\]](#)
- All liquid waste containers must be kept in secondary containment to prevent spills from reaching drains.[\[1\]\[5\]](#)
- Containers must remain closed at all times, except when adding waste.[\[1\]\[5\]\[9\]\[12\]](#)
- The SAA should be inspected weekly for leaks or deteriorating containers.[\[7\]\[9\]](#)

Disposal Request:

- Once a waste container is full, or if no more waste will be added, a pickup request must be submitted to the institution's EHS department.[\[5\]\[11\]](#)
- Do not dispose of hazardous chemicals down the drain, in regular trash, or by evaporation.[\[1\]\[5\]\[6\]](#)

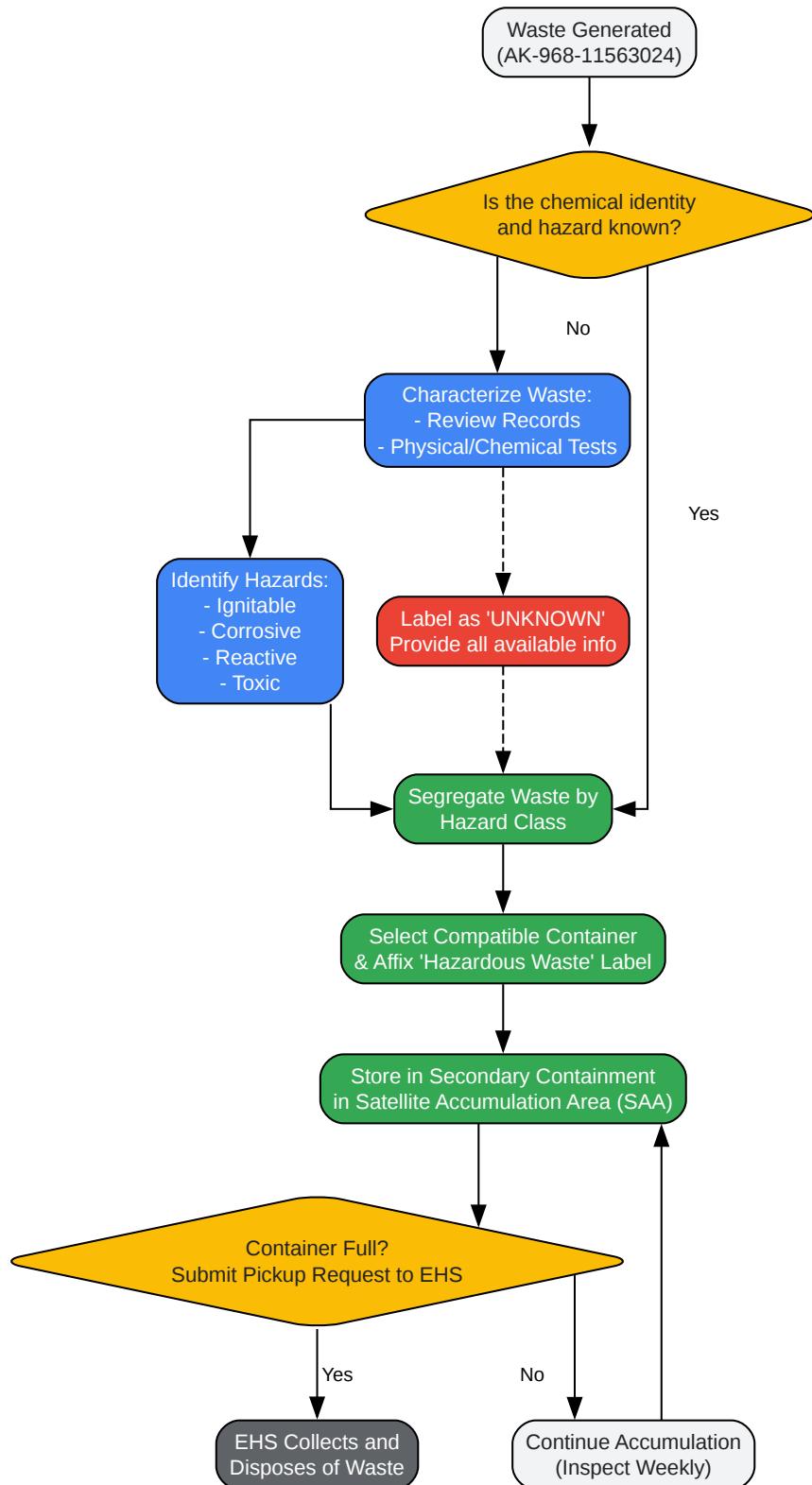
Parameter	Guideline	Source
Maximum Hazardous Waste Accumulation	55 gallons	[1][10]
Maximum Acutely Hazardous Waste	1 quart	[1][10]
Container Headspace	Minimum 1 inch or not filled beyond the neck	[7][12]
Maximum Storage Time in SAA (partially full)	Up to 1 year	[7][10]
Removal Time After Container is Full	Within 3 calendar days	[7][10]
Secondary Containment Capacity	110% of the largest container or 10% of total volume	[10]

Disposal of Empty Containers

- Acutely Hazardous Waste Containers: Containers that held acutely hazardous waste must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[1][8]
- Other Hazardous Waste Containers: Containers that held other hazardous waste should be emptied of all contents, air-dried, and have their labels defaced before being discarded as regular trash or recycled.[1][5]

Visual Workflow for Disposal of AK-968-11563024

Figure 1. Decision Workflow for Chemical Waste Disposal

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Caption: Decision workflow for proper chemical waste disposal.

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